

DIAPHEN: An Experimental Field Phenotyping Platform

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Compound Focus: Diaphen

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The **DIAPHEN** platform is used for field phenotyping in agricultural research. The protocol below is based on experiments conducted to study biomass sorghum.

Experimental Protocol Summary

The following table summarizes the core objectives and designs of experiments carried out during the summer seasons of 2014, 2015, and 2016 at the **DIAPHEN** platform in Mauguio, France [1].

Experiment Year	Primary Objective	Genotypes Studied	Experimental Design	Key Measured Variables
2016	Compare modelling approaches for capturing phenotypic plasticity in tiller growth and mortality.	Two (G1 & G6) [1]	Randomized complete block design with 3 replications. Two planting densities: Low (LD: 20 plants/m ²) and High (HD: 40 plants/m ²) [1].	Plant height (PHT), tiller number (NBT), leaf area (AREA), above-ground dry weight (ADW), light interception [1].
2014 & 2015	Validate the Ecomeristem model's capacity to simulate	Eight (G1–G8) [1]	Randomized complete block design with 3 replications. Classical	Leaf appearance and senescence, plant height, tiller

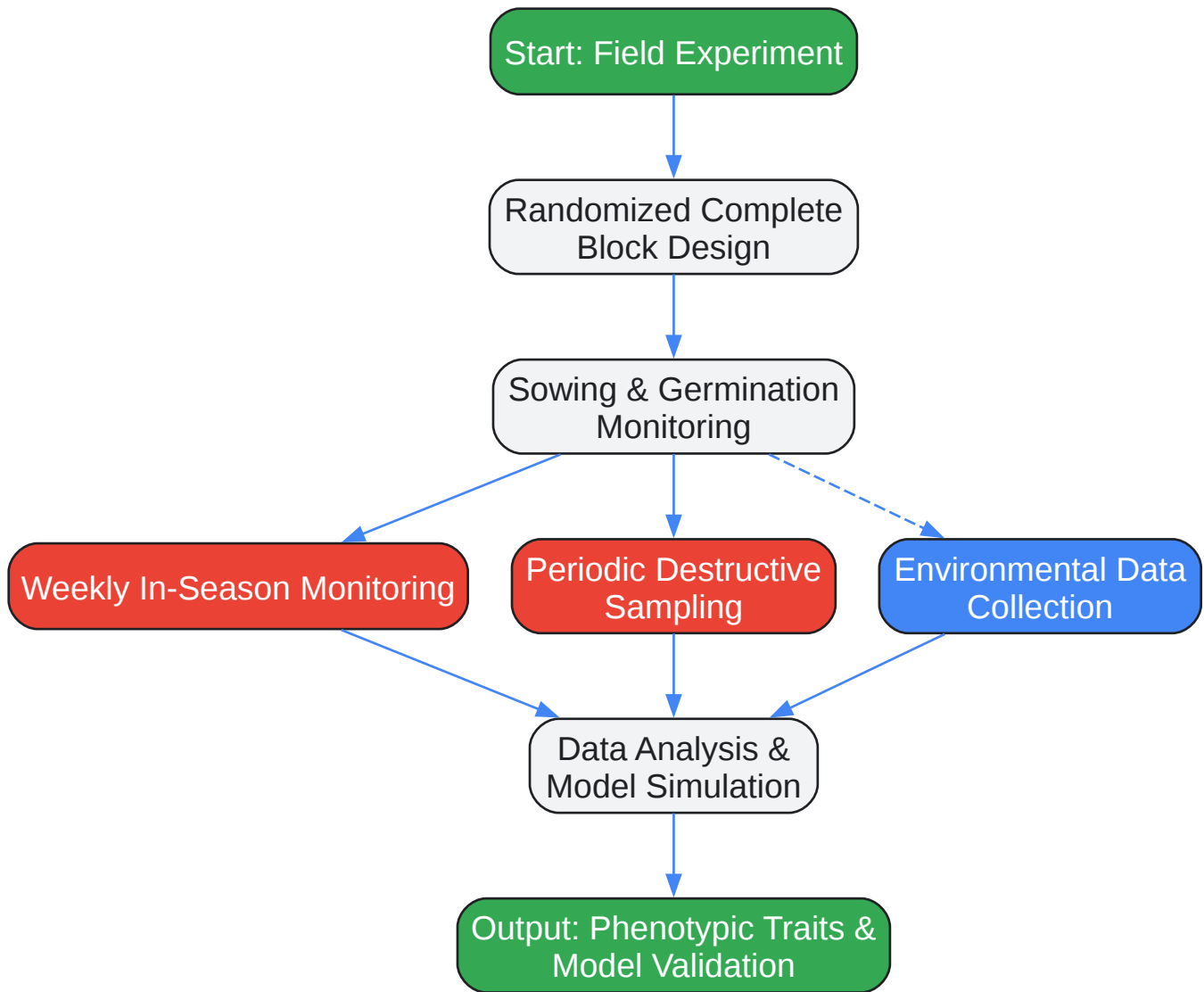
Experiment Year	Primary Objective	Genotypes Studied	Experimental Design	Key Measured Variables
	growth, development, and biomass component traits.		low planting density (LD) only [1].	number, leaf area, organ dry weights, stem sugar content [1].

Key Methodological Details [1]:

- **Plant Material & Germination:** Biomass sorghum genotypes were used. Germination was defined as the appearance of the first leaf tip and occurred on average 5 days after sowing.
- **Weekly Monitoring:** Four plants per block were tagged and monitored weekly for the number of appeared, ligulated, and green leaves on the main stem, plant height, and tiller number.
- **Bi-Weekly & Periodic Sampling:** Leaf blade area was calculated every two weeks. Destructive plant sampling was performed on three key dates during the growth cycle to estimate the dry weight of different organs (stems, leaves, panicles).
- **Environmental Data:** Air temperature, relative humidity, and photosynthetically active radiation (PAR) were measured hourly and used as inputs for simulations.

Experimental Workflow Diagram

The diagram below illustrates the high-level workflow of the **DIAPHEN** experiments.



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Diphenhydramine: A Pharmacological Overview

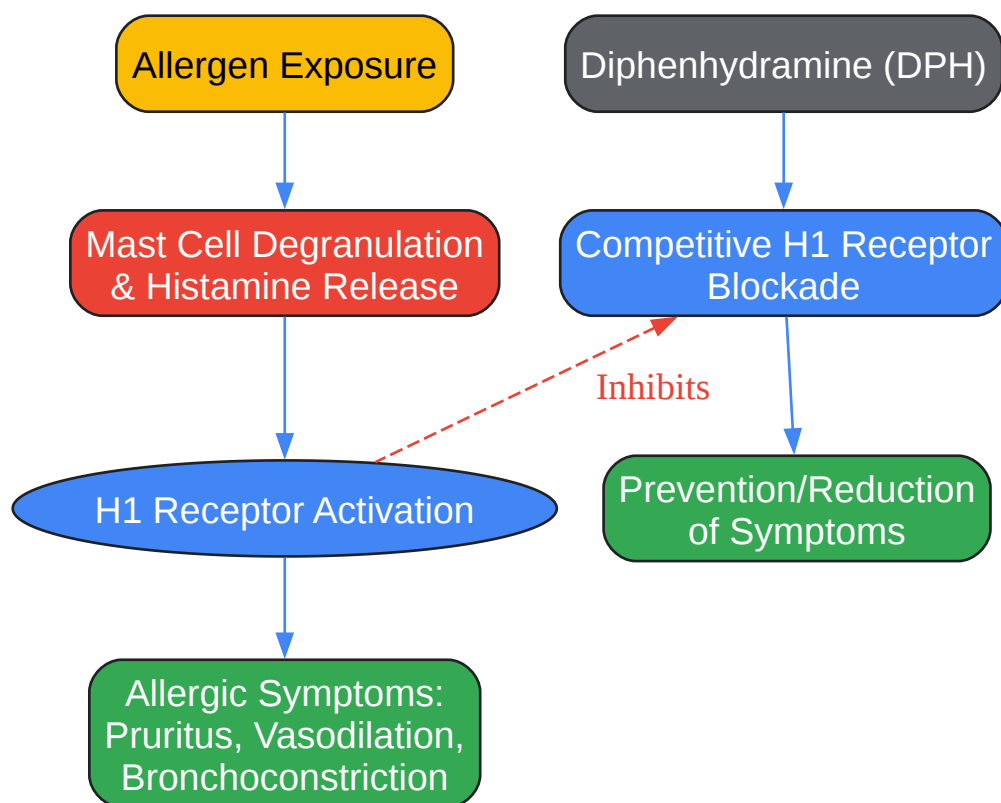
In the biomedical context, "diphenhydramine" is a first-generation antihistamine medication, commonly known by the brand name Benadryl. Its primary and adjunct clinical uses are summarized below [2] [3] [4].

Application	Purpose / Mechanism	Key Notes & Dosing
Primary Use: Allergic Conditions	Competitively blocks histamine at H1 receptors, reducing symptoms like	First-line for acute allergic reactions; used for allergic rhinitis, urticaria.

Application	Purpose / Mechanism	Key Notes & Dosing
	pruritus, sneezing, and rhinorrhea [3] [4].	Available in oral, topical, and injectable forms [4].
Adjunct Use: Anaphylaxis	Used alongside epinephrine and corticosteroids to manage histamine-mediated symptoms [3] [4].	Not a first-line treatment; should only be administered after acute symptoms are controlled with epinephrine [4].
Insomnia	Antagonism of central H1 receptors in the brain produces sedative effects [3] [4].	Common ingredient in over-the-counter sleep aids (e.g., 25-50 mg adult dose). Not recommended for long-term use [4].
Antiemetic	Inhibits the medullary chemoreceptor trigger zone, reducing nausea and vomiting [2] [4].	Used for motion sickness and other forms of nausea [4].
Anticholinergic Effects	Competitive antagonism of muscarinic acetylcholine receptors [2] [3].	Basis for its use in managing parkinsonism and drug-induced extrapyramidal symptoms [4].

Primary Pharmacological Mechanism of Action

The following diagram outlines the core mechanism of action of diphenhydramine as an H1 receptor antagonist.



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How to Proceed

Given the distinct nature of these two subjects, you can focus your efforts more effectively:

- If your interest is in **agricultural science and plant phenotyping**, the detailed protocol from **Bio-protocol.org [1]** is your best resource. You may find it helpful to search for the cited primary research paper (Luquet et al., 2018) for the most in-depth data.
- If your work is in **pharmacology or drug development**, the information on **diphenhydramine [2] [3] [4]** is highly relevant. The PMC articles, in particular, offer detailed scientific reviews of its clinical applications and cellular effects.

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References

1. Experimental data [bio-protocol.org]
2. Diphenhydramine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Diphenhydramine: A Review of Its Clinical Applications and ... [pmc.ncbi.nlm.nih.gov]
4. Diphenhydramine [en.wikipedia.org]

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